

"Methyl D-cysteinate hydrochloride" chemical structure

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Compound of Interest

Compound Name: Methyl D-cysteinate hydrochloride

Cat. No.: B15598826

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An In-depth Technical Guide to **Methyl D-cysteinate hydrochloride**

Introduction

Methyl D-cysteinate hydrochloride is the hydrochloride salt of the methyl ester of D-cysteine, a non-proteinogenic amino acid. As a derivative of cysteine, it is utilized in various chemical and pharmaceutical research contexts, including peptide synthesis and the development of novel therapeutic agents.[1][2] This document provides a comprehensive overview of its chemical structure, properties, synthesis, and known biological activities, tailored for researchers and professionals in drug development.

Chemical Structure and Properties

Methyl D-cysteinate hydrochloride is a chiral molecule containing a primary amine, a methyl ester, and a thiol group. The hydrochloride salt form enhances its stability and solubility in aqueous media.

Chemical Structure

Caption: Chemical structure of **Methyl D-cysteinate hydrochloride**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Methyl D-cysteinate hydrochloride**.

Property	Value	Reference(s)
CAS Number	70361-61-4	[3][4]
Molecular Formula	C ₄ H ₉ NO ₂ S·HCl (or C ₄ H ₁₀ ClNO ₂ S)	[3][4]
Molecular Weight	171.65 g/mol	[4][5]
IUPAC Name	methyl (2S)-2-amino-3-sulfanylpropanoate;hydrochloride	[4]
Appearance	White to almost white crystalline powder	
Melting Point	139-141 °C	[2]
InChI Key	WHOHXJZQBJXAKL-AENDTGMFSA-N	[4]
SMILES	COC(=O)--INVALID-LINK--CS.Cl	
Solubility	Soluble in DMSO (Slightly), Methanol, Water (Slightly)	[6][7]
Storage	Hygroscopic, store in refrigerator under inert atmosphere	[2]

Synthesis

Methyl D-cysteinate hydrochloride can be prepared via Fischer esterification of D-cysteine hydrochloride monohydrate using methanol in the presence of an acid catalyst. The following protocol is adapted from a standard procedure for the L-enantiomer.[6]

Experimental Protocol: Synthesis of Methyl D-cysteinate hydrochloride

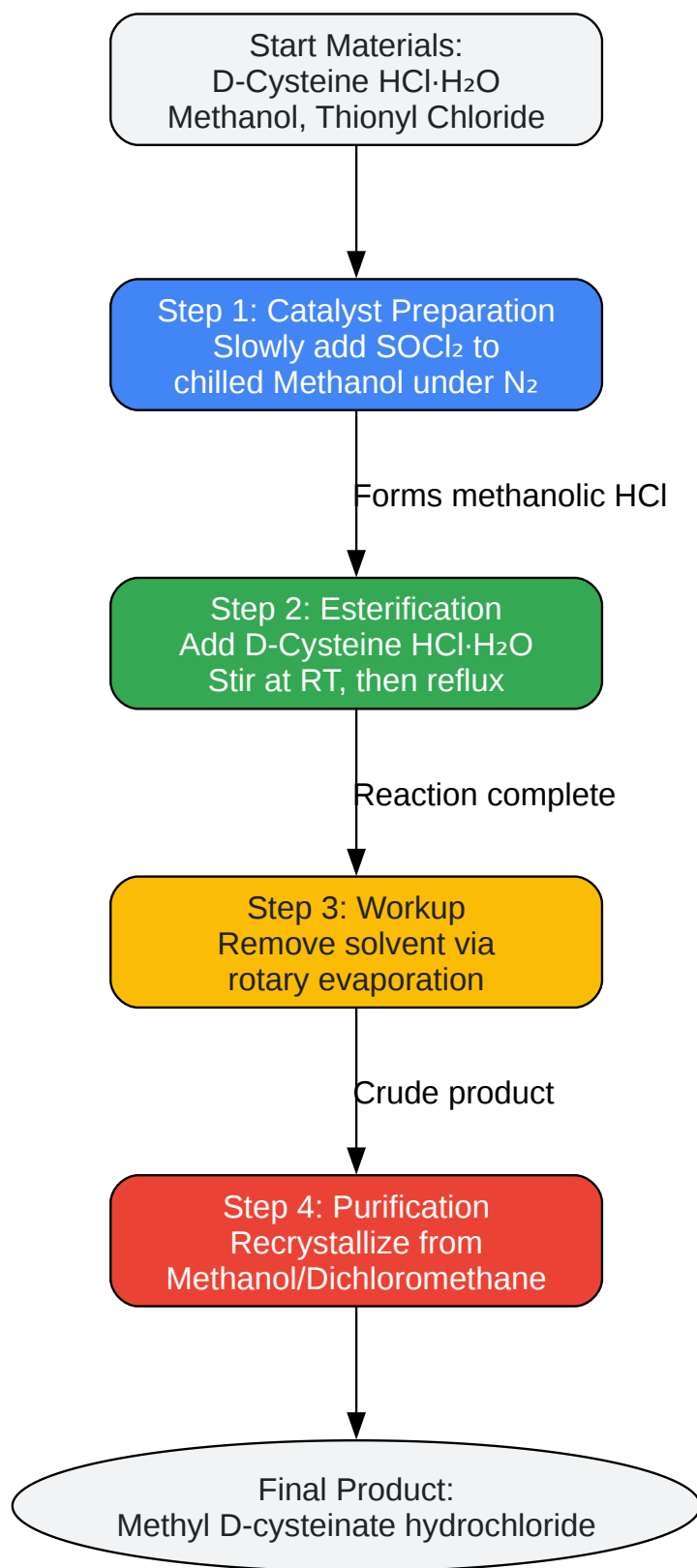
Materials:

- D-cysteine hydrochloride monohydrate
- Methanol (CH₃OH), anhydrous
- Thionyl chloride (SOCl₂)
- Dichloromethane (CH₂Cl₂)
- Anhydrous diethyl ether
- Nitrogen gas supply
- Ice bath
- Round-bottomed flask and reflux condenser

Procedure:

- Under a nitrogen atmosphere, slowly add thionyl chloride (SOCl₂) dropwise to anhydrous methanol in a round-bottomed flask cooled in an ice bath. Caution: This reaction is exothermic and releases HCl gas.
- After the addition is complete, stir the solution at room temperature for approximately 1 hour to ensure the formation of methanolic HCl.
- Add D-cysteine hydrochloride monohydrate to the acidic methanol solution in portions.
- Stir the resulting mixture at room temperature for 3 hours, then heat to reflux for 1 hour.
- After the reaction is complete, remove the solvent and any volatile components by rotary evaporation under reduced pressure.
- Recrystallize the resulting crude residue from a methanol-dichloromethane or methanol-diethyl ether solvent mixture to yield the final product as a white crystalline solid.[\[6\]](#)[\[8\]](#)

Synthesis Workflow





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